

# 2-Allylanisole solubility in different organic solvents

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## Compound of Interest

Compound Name: 2-Allylanisole

Cat. No.: B1347116

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An In-depth Technical Guide to the Solubility of **2-Allylanisole** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Allylanisole**, also known as 1-allyl-2-methoxybenzene, is an aromatic organic compound with applications in various fields of chemical synthesis.<sup>[1]</sup> A thorough understanding of its solubility in different organic solvents is crucial for its use in reaction media, for purification processes, and in formulation development. This guide provides a detailed overview of the solubility characteristics of **2-allylanisole**, methods for its determination, and the underlying principles governing its behavior in various solvent systems.

## Physicochemical Properties of 2-Allylanisole

A summary of the key physicochemical properties of **2-allylanisole** is presented in Table 1. These properties are fundamental to understanding its solubility profile.

Table 1: Physicochemical Properties of **2-Allylanisole**

Property	Value	Reference
Synonyms	1-Allyl-2-methoxybenzene	[1]
CAS Number	3698-28-0	[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	[1]
Molecular Weight	148.20 g/mol	[1]
Appearance	Liquid	[1]
Density	0.962 g/mL at 25 °C	[1]

## Solubility Profile of 2-Allylanisole

Quantitative solubility data for **2-allylanisole** in a range of organic solvents is not readily available in published literature. However, based on its chemical structure—an aromatic ring with a methoxy and an allyl group—it is classified as a non-polar to weakly polar molecule. The principle of "like dissolves like" is the primary determinant of its solubility.[2] This principle states that substances with similar polarities are more likely to be miscible or soluble in one another.

Given its structure, **2-allylanisole** is predicted to be readily soluble or miscible with a wide range of common organic solvents. Its solubility in water is expected to be very low. A qualitative summary of its expected solubility is presented in Table 2.

Table 2: Predicted Qualitative Solubility of **2-Allylanisole** in Various Solvents

Solvent	Solvent Polarity	Predicted Solubility
Toluene	Non-polar	Miscible
Diethyl Ether	Non-polar	Miscible
Chloroform	Non-polar	Miscible
Acetone	Polar Aprotic	Miscible
Ethanol	Polar Protic	Miscible
Methanol	Polar Protic	Miscible
Water	Polar Protic	Insoluble/Immiscible

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **2-allylanisole** in an organic solvent. This protocol is based on standard laboratory procedures for determining liquid-liquid miscibility and solubility.[\[3\]](#)[\[4\]](#)[\[5\]](#)

### Objective

To determine the qualitative and quantitative solubility of **2-allylanisole** in a selection of organic solvents at a specified temperature (e.g., 25 °C).

### Materials

- **2-Allylanisole** (solute)
- Organic solvents (e.g., toluene, diethyl ether, chloroform, acetone, ethanol, methanol)
- Volumetric flasks
- Graduated cylinders
- Pipettes
- Vortex mixer

- Analytical balance
- Temperature-controlled water bath or incubator
- Gas chromatograph with a flame ionization detector (GC-FID) or a UV-Vis spectrophotometer

## Qualitative Solubility Determination

- Preparation: Into a series of labeled test tubes, add 1 mL of each of the selected organic solvents.
- Addition of Solute: To each test tube, add 1 mL of **2-allylanisole**.
- Mixing: Stopper each test tube and vortex for 30 seconds to ensure thorough mixing.
- Observation: Allow the mixtures to stand for at least one hour at a constant temperature (e.g., 25 °C). Observe each mixture for the presence of a single homogeneous phase (miscible) or two distinct layers (immiscible). Record the observations.

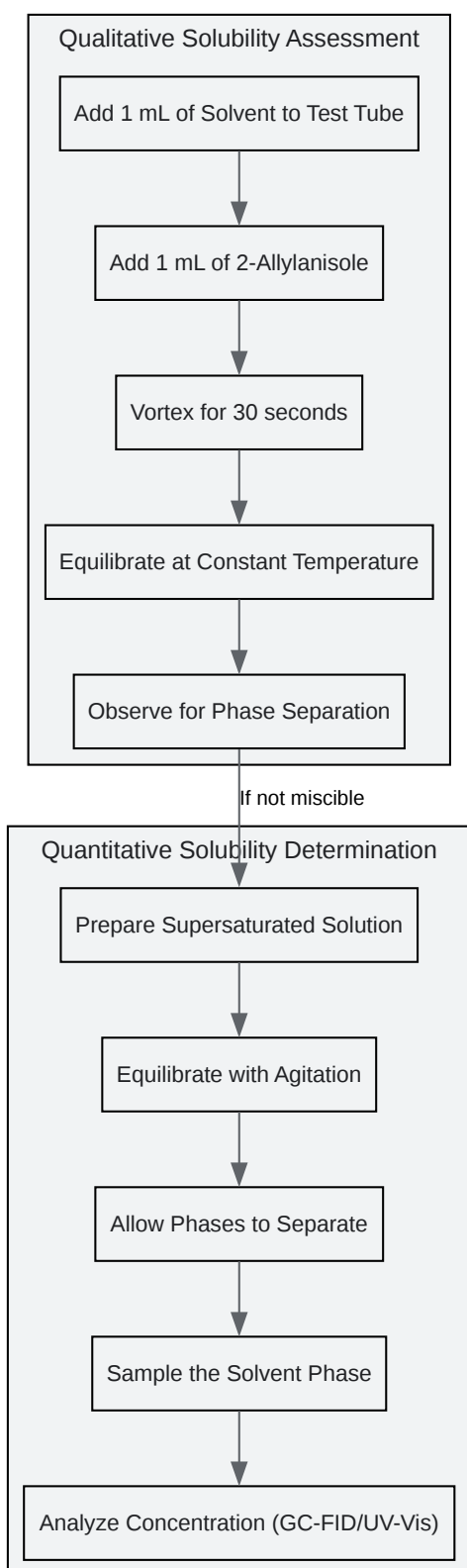
## Quantitative Solubility Determination (for partially miscible or soluble systems)

- Preparation of Saturated Solution: In a sealed container, add an excess of **2-allylanisole** to a known volume of the solvent.
- Equilibration: Place the container in a temperature-controlled bath and agitate for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to stand undisturbed at the constant temperature until the two phases (if present) have clearly separated.
- Sampling: Carefully extract an aliquot from the solvent phase, ensuring that none of the undissolved **2-allylanisole** is collected.
- Analysis: Prepare a series of dilutions of the aliquot and analyze them using a pre-calibrated GC-FID or UV-Vis spectrophotometer to determine the concentration of **2-allylanisole** in the solvent.

- Calculation: The determined concentration represents the solubility of **2-allylanisole** in that solvent at the specified temperature.

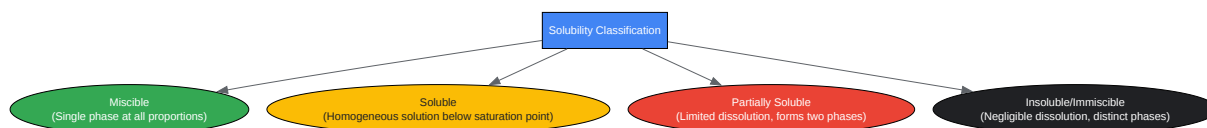
## Visualizations

The following diagrams illustrate the logical workflow for solubility determination and the classification of solubility.



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Figure 1: Experimental workflow for determining the solubility of **2-allylanisole**.



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Figure 2: Logical classification of solubility states.

## Conclusion

While specific quantitative solubility data for **2-allylanisole** is not widely documented, its molecular structure strongly suggests that it is miscible with common non-polar and weakly polar organic solvents and immiscible with water. For applications requiring precise solubility values, the experimental protocols outlined in this guide provide a robust framework for their determination. Researchers and drug development professionals are encouraged to perform these experimental evaluations to obtain the quantitative data necessary for their specific applications.

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- To cite this document: BenchChem. [2-Allylanisole solubility in different organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347116#2-allylanisole-solubility-in-different-organic-solvents]

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